

optimizing current density for efficient adiponitrile electrosynthesis

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Compound of Interest

Compound Name: Adiponitrile

CAS No.: 68411-90-5

Cat. No.: B7769403

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Technical Support Center: Adiponitrile Electrosynthesis

This technical support center provides troubleshooting guidance and frequently asked questions to assist researchers, scientists, and drug development professionals in optimizing the electrosynthesis of **adiponitrile** (ADN).

Troubleshooting Guide

This guide addresses common issues encountered during **adiponitrile** electrosynthesis, with a focus on optimizing current density for improved efficiency and selectivity.

Issue 1: Low Faradaic Efficiency and/or Low Selectivity for **Adiponitrile** (ADN)

High rates of byproduct formation, primarily propionitrile (PN) and various oligomers, can significantly reduce the efficiency and selectivity of ADN synthesis.

Potential Causes and Solutions:



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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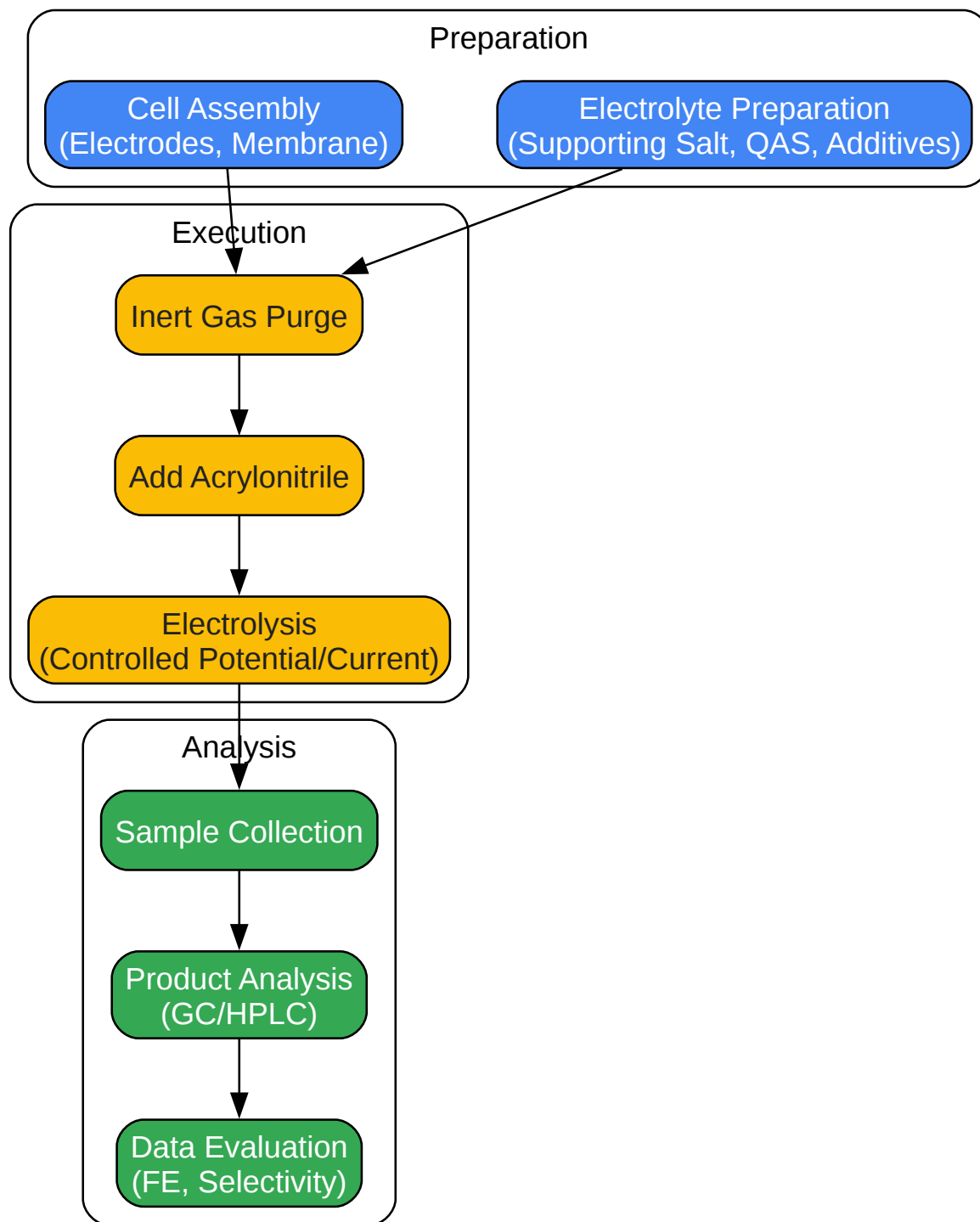
Troubleshooting Workflow Diagram



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